

Chemical structure and molecular weight of N-[2-(nonylamino)ethyl]acetamide

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Compound of Interest

Compound Name: Acetamide, N-(2-(nonylamino)ethyl)-

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Technical Guide: N-[2-(nonylamino)ethyl]acetamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties of N-[2-(nonylamino)ethyl]acetamide, including its structure, molecular weight, and a proposed synthetic pathway. Due to the limited availability of published experimental data for this specific compound, this guide focuses on its fundamental characteristics derived from its chemical structure and provides a theoretical framework for its synthesis.

Chemical Structure and Properties

N-[2-(nonylamino)ethyl]acetamide is a secondary amine and an acetamide derivative. Its structure consists of a nonyl group attached to one of the nitrogen atoms of N-acetyleneethylenediamine.

Chemical Structure:

Molecular Formula: $C_{13}H_{28}N_2O$

Quantitative Data Summary

The following table summarizes the key quantitative data for N-[2-(nonylamino)ethyl]acetamide, calculated from its molecular formula.

Property	Value
Molecular Weight	228.38 g/mol
Monoisotopic Mass	228.220164 Da
Elemental Composition	
Carbon (C)	68.37%
Hydrogen (H)	12.36%
Nitrogen (N)	12.27%
Oxygen (O)	7.00%

Proposed Experimental Protocol: Synthesis of N-[2-(nonylamino)ethyl]acetamide

The synthesis of N-[2-(nonylamino)ethyl]acetamide can be theoretically achieved through the N-acylation of N-nonylethylenediamine with an acetylating agent such as acetic anhydride or acetyl chloride. A generalized laboratory-scale protocol is outlined below.

Objective: To synthesize N-[2-(nonylamino)ethyl]acetamide.

Materials:

- N-nonylethylenediamine
- Acetic anhydride
- Triethylamine (as a base)
- Dichloromethane (as a solvent)
- Saturated aqueous sodium bicarbonate solution

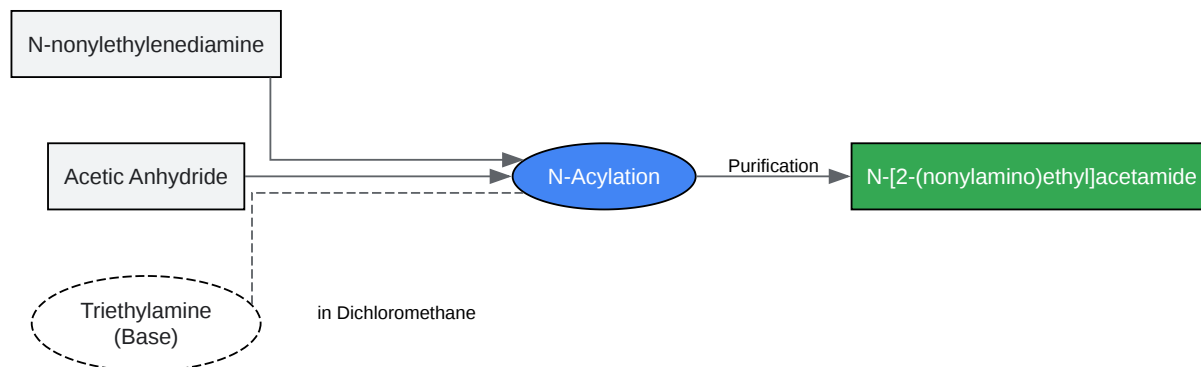
- Anhydrous magnesium sulfate
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator
- Column chromatography setup (silica gel)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve N-nonylethylenediamine in dichloromethane. Add an equimolar amount of triethylamine to the solution.
- **Acylation:** Cool the mixture in an ice bath. Slowly add one equivalent of acetic anhydride dropwise to the stirred solution.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate. Separate the organic layer.
- **Extraction:** Extract the aqueous layer with dichloromethane.
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel to obtain the final N-[2-(nonylamino)ethyl]acetamide.

Visualization of Synthetic Pathway

The following diagram illustrates the proposed synthetic pathway for N-[2-(nonylamino)ethyl]acetamide.



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Caption: Proposed synthesis of N-[2-(nonylamino)ethyl]acetamide.

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